

# An In-depth Technical Guide to Dimethyldioctadecylammonium Chloride: Chemical Structure and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyldioctadecylammonium  
chloride*

Cat. No.: *B089665*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dimethyldioctadecylammonium chloride** (DODAC), also known as distearyldimonium chloride, is a cationic surfactant belonging to the quaternary ammonium salt family. Its molecular structure, featuring a positively charged nitrogen atom connected to two long hydrophobic octadecyl chains and two small methyl groups, imparts valuable amphiphilic properties. This unique architecture makes DODAC a versatile compound with applications ranging from a component in fabric softeners and hair conditioners to a crucial ingredient in the formulation of liposomes and other drug delivery systems. This technical guide provides a comprehensive overview of the chemical structure and synthesis of DODAC, complete with detailed experimental protocols and a summary of its key physicochemical properties.

## Chemical Structure

**Dimethyldioctadecylammonium chloride** is characterized by a central nitrogen atom that is covalently bonded to two methyl groups and two octadecyl (C18) alkyl chains. This results in a permanent positive charge on the nitrogen atom, which is balanced by a chloride anion.

IUPAC Name: N,N-dimethyl-N-octadecyloctadecan-1-aminium chloride[1] CAS Number: 107-64-2[1][2] Molecular Formula: C<sub>38</sub>H<sub>80</sub>ClN[2][3] Molecular Weight: 586.5 g/mol [4]

The presence of the long, nonpolar octadecyl chains gives the molecule a significant hydrophobic character, while the quaternary ammonium group provides a hydrophilic head. This dual nature is the basis for its surfactant properties and its ability to self-assemble into higher-order structures like micelles and liposomes in aqueous environments.

## Physicochemical Properties

The physical and chemical properties of DODAC are crucial for its application in various formulations. A summary of these properties is presented in the table below. It is important to note that some reported values, particularly the melting point, show variability across different sources, which may be attributed to the purity of the sample and the measurement conditions.

Property	Value	References
Appearance	White to yellowish waxy solid or powder	[2][4]
Melting Point	45 °C to 160 °C (variable)	[2][5]
Boiling Point	~320 °C	[2]
Density	~0.91 g/cm <sup>3</sup>	[2]
Solubility in Water	Generally insoluble at room temperature; forms liquid crystalline solutions upon heating to 48°C or higher.	[2][4]
Solubility in Organic Solvents	Highly soluble in various organic solvents, including hexane, dichloromethane, and chloroform.	[2]

## Synthesis of Dimethyldioctadecylammonium Chloride

There are two primary synthetic routes for the production of DODAC. The first is a multi-step process starting from stearic acid, a readily available fatty acid. The second, more direct route, involves the quaternization of a pre-formed tertiary amine.

## Synthesis Route 1: From Stearic Acid

This pathway involves the conversion of stearic acid into a secondary amine, which is then methylated to yield the final quaternary ammonium salt. This method is often employed in commercial production due to the availability of stearic acid from natural fats and oils.<sup>[4]</sup>

### Experimental Protocol:

#### Step 1: Synthesis of Stearonitrile from Stearic Acid

- In a reaction vessel equipped with a stirrer, condenser, and a nitrogen inlet, add stearic acid and a catalytic amount of a suitable catalyst (e.g., zinc oxide).
- Heat the mixture to a temperature of 280-360 °C while bubbling anhydrous ammonia gas through the molten stearic acid.<sup>[6]</sup>
- Water is eliminated during the reaction, and the corresponding stearamide is formed as an intermediate, which is then dehydrated to stearonitrile.
- The reaction progress can be monitored by measuring the amount of water collected.
- Upon completion, the crude stearonitrile is purified by distillation under reduced pressure.

#### Step 2: Synthesis of Distearylamine from Stearonitrile

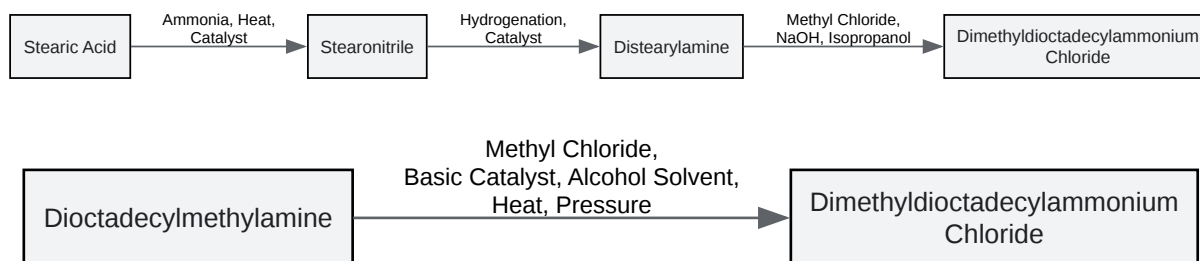
- The purified stearonitrile is subjected to catalytic hydrogenation. In a high-pressure reactor, charge the stearonitrile, a suitable hydrogenation catalyst (e.g., a supported nickel or cobalt catalyst), and a solvent if necessary.
- Pressurize the reactor with hydrogen gas and heat to an appropriate temperature and pressure to facilitate the reduction of the nitrile group to a primary amine (stearylamine).
- In a subsequent step under different hydrogenation conditions, two equivalents of the primary amine are reacted to form the secondary amine, distearylamine, with the liberation of

ammonia.[4]

- The reaction mixture is then filtered to remove the catalyst, and the solvent is removed under reduced pressure. The crude distearylamine can be purified by crystallization or distillation.

### Step 3: Quaternization of Distearylamine to **Dimethyldioctadecylammonium Chloride**

- Dissolve the purified distearylamine in a suitable solvent, such as isopropanol.[4]
- Add a base, such as sodium hydroxide, to the solution to neutralize any amine salts that may form.[4]
- Introduce methyl chloride gas into the reaction mixture under controlled temperature and pressure. This reaction is a nucleophilic substitution where the nitrogen atom of the tertiary amine attacks the methyl group of methyl chloride.
- The reaction is typically carried out at a temperature of 75-95 °C and a pressure of up to 0.18 MPa for 4 to 6 hours.[7]
- After the reaction is complete, the mixture is cooled, and any precipitated sodium chloride is removed by filtration.
- The solvent is then removed under reduced pressure to yield the final product, **dimethyldioctadecylammonium chloride**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Distearyltrimethylammonium chloride | C38H80N.Cl | CID 7879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. chembk.com [chembk.com]
- 4. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 5. Dimethyldioctadecylammonium chloride - Wikipedia [en.wikipedia.org]
- 6. bdmaee.net [bdmaee.net]
- 7. CN101914026B - Process for preparing didecyl dimethyl ammonium chloride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyldioctadecylammonium Chloride: Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089665#dimethyldioctadecylammonium-chloride-chemical-structure-and-synthesis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)